

Application Notes and Protocols for the Preparation of Enolicam Sodium Solutions

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Compound of Interest

Compound Name: *Enolicam sodium*

Cat. No.: *B1260865*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation of **enolicam sodium** solutions for use in research and drug development. **Enolicam sodium** is a non-steroidal anti-inflammatory drug (NSAID) that functions through the inhibition of cyclooxygenase (COX) enzymes. Proper solution preparation is critical for accurate and reproducible experimental results.

Chemical Properties and Data

Enolicam sodium is the sodium salt of enolicam. It is important to note that both anhydrous and monohydrate forms of **enolicam sodium** exist, which will affect molecular weight calculations for solution preparation. Researchers should always refer to the manufacturer's certificate of analysis for the specific lot of **enolicam sodium** being used. The information presented here is based on publicly available data.

Property	Value	Source
Molecular Formula	<chem>C17H11Cl3NNaO4S</chem> (anhydrous)	[1]
Molecular Weight	454.7 g/mol (anhydrous)	[2]
CAS Number	59756-39-7 (anhydrous)	[2]
Mechanism of Action	Inhibition of cyclooxygenase (COX-1 and COX-2) and lipoxygenase enzymes. [2]	[2]
Appearance	Solid (form may vary)	General Knowledge

Solubility Data

Quantitative solubility data for **enolicam sodium** in common laboratory solvents is not widely published. However, based on its chemical structure as a sodium salt, it is expected to be soluble in aqueous solutions. The following table provides a summary of expected solubility.

Solvent	Solubility	Notes
Water	Expected to be highly soluble	As a sodium salt, enolicam sodium is anticipated to readily dissolve in water. This is the recommended primary solvent.
DMSO (Dimethyl Sulfoxide)	Likely soluble	Many NSAIDs are soluble in DMSO. It can be used as an alternative solvent for preparing concentrated stock solutions.
Ethanol	May be soluble	Solubility in ethanol may be lower than in water or DMSO. Empirical testing is recommended.

Experimental Protocols

Safety Precautions: Always handle **enolicam sodium** in accordance with the manufacturer's safety data sheet (SDS). Use appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Work in a well-ventilated area.

Protocol 1: Preparation of a 10 mM Aqueous Stock Solution of Enolicam Sodium

This protocol describes the preparation of a 10 mM stock solution of **enolicam sodium** in water. This stock solution can be further diluted to working concentrations for various in vitro and in vivo experiments.

Materials:

- **Enolicam sodium** (anhydrous, MW: 454.7 g/mol)
- Sterile, deionized, or distilled water
- Calibrated analytical balance
- Sterile conical tubes (e.g., 15 mL or 50 mL)
- Sterile serological pipettes or micropipettes
- Vortex mixer
- 0.22 μ m sterile syringe filter (optional, for sterile applications)

Procedure:

- Calculate the required mass of **enolicam sodium**:
 - To prepare 10 mL of a 10 mM stock solution, the calculation is as follows:
 - Mass (g) = Molarity (mol/L) x Volume (L) x Molecular Weight (g/mol)
 - Mass (g) = 0.010 mol/L x 0.010 L x 454.7 g/mol

- Mass (g) = 0.004547 g = 4.55 mg
- Weigh the **enolicam sodium**:
 - Using a calibrated analytical balance, carefully weigh out 4.55 mg of **enolicam sodium** powder.
- Dissolve the **enolicam sodium**:
 - Transfer the weighed powder to a sterile 15 mL conical tube.
 - Add a small volume of sterile water (e.g., 5 mL) to the tube.
 - Vortex the tube vigorously until the powder is completely dissolved. The solution should be clear and free of particulates.
 - If the powder does not dissolve readily, gentle warming (e.g., in a 37°C water bath) may be applied.
- Adjust the final volume:
 - Once the solid is fully dissolved, add sterile water to bring the final volume to 10 mL.
- Sterilization (Optional):
 - For cell culture or other sterile applications, the solution can be sterilized by passing it through a 0.22 µm syringe filter into a new sterile tube.
- Storage:
 - Store the stock solution at -20°C for long-term storage. For short-term use, the solution can be stored at 4°C for a few days. Avoid repeated freeze-thaw cycles.

Protocol 2: Preparation of Enolicam Sodium Solutions for Cell-Based Assays

This protocol provides a general workflow for preparing working solutions of **enolicam sodium** for treating cells in culture.

Materials:

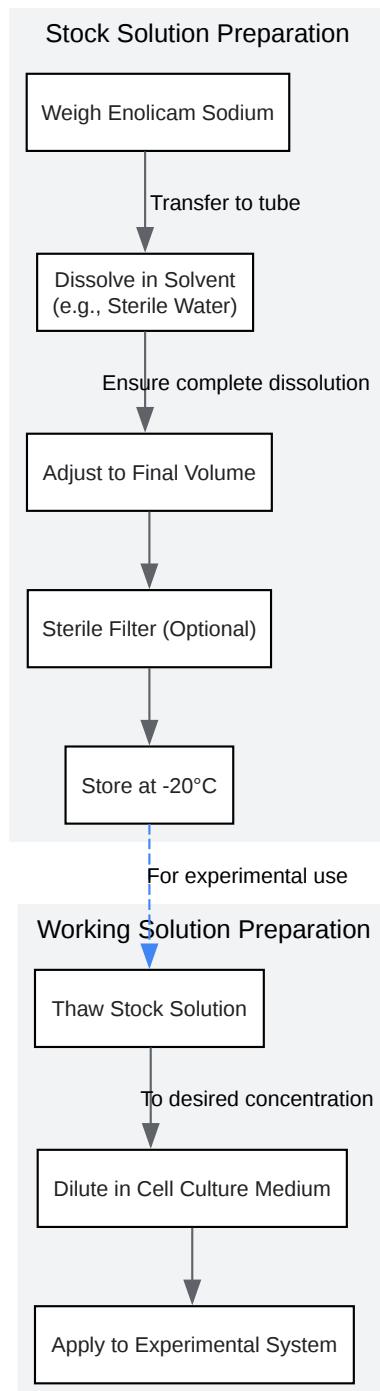
- 10 mM **Enolicam Sodium** Stock Solution (from Protocol 1)
- Appropriate cell culture medium (e.g., DMEM, RPMI-1640)
- Sterile microcentrifuge tubes or conical tubes
- Sterile micropipettes and tips

Procedure:

- Determine the final desired concentration:
 - The optimal concentration of **enolicam sodium** will vary depending on the cell type and the specific assay. A concentration range of 1 μ M to 100 μ M is a common starting point for *in vitro* studies with NSAIDs.
- Prepare serial dilutions:
 - It is recommended to prepare a series of intermediate dilutions from the 10 mM stock solution to achieve the final working concentrations accurately.
 - Example for preparing a 100 μ M working solution:
 - Dilute the 10 mM stock solution 1:100 in cell culture medium.
 - For example, add 10 μ L of the 10 mM stock solution to 990 μ L of cell culture medium to get a final volume of 1 mL of 100 μ M **enolicam sodium**.
- Treat the cells:
 - Add the appropriate volume of the working solution to the cell culture wells to achieve the desired final concentration.
 - Remember to include a vehicle control (cell culture medium with the same amount of solvent used to dissolve the **enolicam sodium**, e.g., water) in your experiment.

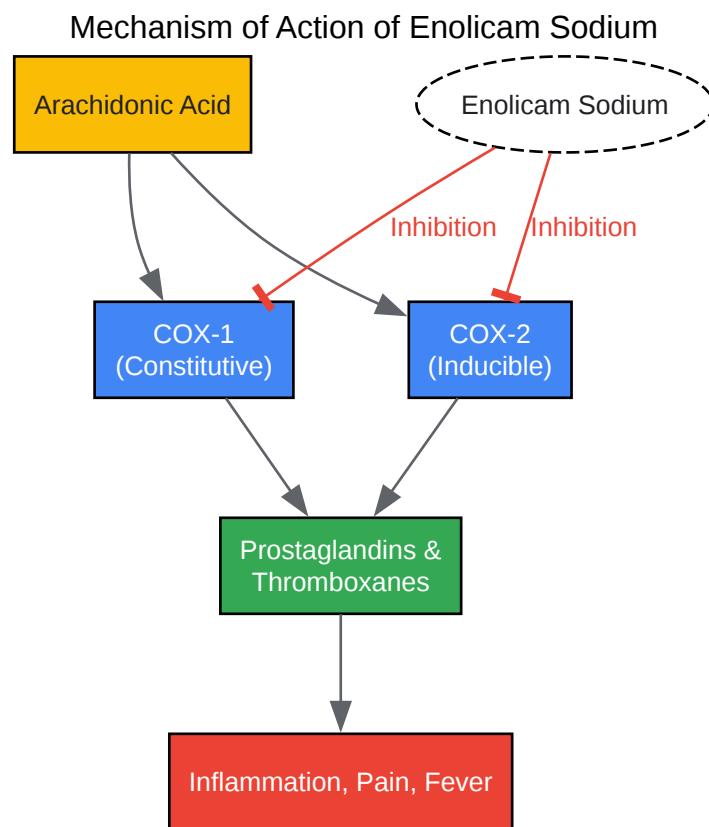
Diagrams

Experimental Workflow: Enolicam Sodium Solution Preparation



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Caption: Workflow for preparing **enolicam sodium** solutions.



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Caption: Inhibition of COX-1 and COX-2 by **enolicam sodium**.

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References

- 1. GSRS [gsrs.ncats.nih.gov]

- 2. Enolicam sodium anhydrous | 59756-39-7 | Benchchem [benchchem.com]
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